

# A Technical Guide to the Crystal Structure of Sodium Metaborate Dihydrate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sodium metaborate

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This technical guide provides a comprehensive overview of the crystal structure of **sodium metaborate** dihydrate. The document details its crystallographic data, outlines the experimental protocols for its synthesis and structural determination, and presents a visual representation of the experimental workflow.

## Introduction and Nomenclature

**Sodium metaborate** dihydrate, commonly represented by the formula  $\text{NaBO}_2 \cdot 2\text{H}_2\text{O}$ , is more accurately described from a structural standpoint as sodium tetrahydroxyborate,  $\text{Na}[\text{B}(\text{OH})_4]$ . This nomenclature reflects the true coordination of the boron atom within the crystal lattice, which is tetrahedrally bonded to four hydroxyl groups, forming the  $[\text{B}(\text{OH})_4]^-$  anion. For clarity and accuracy, this guide will use the formula  $\text{Na}[\text{B}(\text{OH})_4]$ .

## Crystallographic Data

The definitive crystal structure of **sodium metaborate** dihydrate ( $\text{Na}[\text{B}(\text{OH})_4]$ ) was determined by Csetenyi, Glasser, and Howie in 1993 through single-crystal X-ray diffraction. The compound crystallizes in a monoclinic system. Key crystallographic data are summarized in the table below.

Parameter	Value
Crystal System	Monoclinic
Space Group	P2 <sub>1</sub> /a
Lattice Parameters	$a = 5.886(3) \text{ \AA}$
	$b = 10.566(6) \text{ \AA}$
	$c = 6.146(3) \text{ \AA}$
	$\beta = 111.60(4)^\circ$
Unit Cell Volume	355.4(3) $\text{ \AA}^3$
Formula Units (Z)	4
Calculated Density	1.903 g/cm <sup>3</sup>

Data sourced from Csetenyi et al. (1993).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Structural Description

The crystal structure of  $\text{Na}[\text{B}(\text{OH})_4]$  consists of a three-dimensional network of  $[\text{B}(\text{OH})_4]^-$  tetrahedra linked by hydrogen bonds. The sodium ions ( $\text{Na}^+$ ) are situated in cavities within this framework and are coordinated to six oxygen atoms from the hydroxyl groups of the borate anions.[\[1\]](#)[\[5\]](#)

## Experimental Protocols

### Synthesis of Sodium Metaborate Dihydrate Crystals

Single crystals of  $\text{Na}[\text{B}(\text{OH})_4]$  suitable for X-ray diffraction can be synthesized through the following methods:

#### Method 1: Reaction of Anhydrous Borax and Sodium Hydroxide[\[6\]](#)

- A solution is prepared by reacting anhydrous borax ( $\text{Na}_2\text{B}_4\text{O}_7$ ) with sodium hydroxide ( $\text{NaOH}$ ) in aqueous solution at 90°C for 150 minutes.
- The saturated borate solution is then allowed to cool to room temperature.

- Crystals of  $\text{Na}[\text{B}(\text{OH})_4] \cdot 2\text{H}_2\text{O}$  will form upon cooling.

#### Method 2: Classical Method from Kernite

- A mixture of kernite (a sodium borate mineral), water, and sodium hydroxide is prepared.
- The mixture is heated to 80°C in a water bath and mechanically stirred for 2 hours.
- The solution is then cooled to 25°C to induce crystallization.
- The resulting white solid is collected and dried at 40°C.

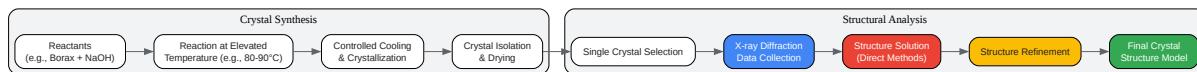
## X-ray Diffraction Analysis

The determination of the crystal structure of  $\text{Na}[\text{B}(\text{OH})_4]$  was carried out using single-crystal X-ray diffraction. The key experimental parameters are summarized below:

Parameter	Value
Radiation Source	Molybdenum K $\alpha$ ( $\lambda = 0.71069 \text{ \AA}$ )
Temperature	Room Temperature
Data Collection	A total of 1039 unique reflections were measured.
Structure Solution	The structure was solved by direct methods (SHELXS86) and refined using full-matrix least-squares on F (SHELX76). <sup>[1]</sup>
Final R-factor	$R = 0.030$ for 882 observed reflections. <sup>[1][4][5]</sup>

## Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and structural analysis of **sodium metaborate dihydrate**.



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Caption: Experimental workflow for **sodium metaborate** dihydrate synthesis and analysis.

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